

# Commercial Suppliers and Technical Guide for N-Isobutyrylglycine-d2

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## Compound of Interest

Compound Name: *N-Isobutyrylglycine-d2*

Cat. No.: B15598223

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For researchers, scientists, and professionals in drug development, **N-Isobutyrylglycine-d2** is a critical internal standard for the accurate quantification of N-Isobutyrylglycine in biological samples. This deuterated analog is essential for mass spectrometry-based metabolomics and clinical diagnostic research, particularly in studies of inborn errors of metabolism. This guide provides an in-depth overview of commercial suppliers, available product specifications, and a typical experimental workflow for its application.

## Commercial Availability

**N-Isobutyrylglycine-d2** is available from specialized chemical suppliers that focus on stable isotope-labeled compounds for research purposes. The primary application of this compound is as an internal standard in quantitative analyses by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).

A key supplier identified is MedChemExpress (MCE), which provides **N-Isobutyrylglycine-d2** under the catalog number HY-W141928S1.<sup>[1]</sup> Another potential source is Smolecule.<sup>[2]</sup> While other vendors may exist, the following data is based on the available technical specifications.

## Technical Data

The quality and specifications of **N-Isobutyrylglycine-d2** are crucial for its function as an internal standard. The data presented below has been compiled from a publicly available Certificate of Analysis.

Parameter	Specification	Supplier/Source
Product Name	N-Isobutyrylglycine-d2	MedChemExpress[1]
Catalog Number	HY-W141928S1	MedChemExpress[1]
CAS Number	1219795-05-7	MedChemExpress[1]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> D <sub>2</sub> NO <sub>3</sub>	MedChemExpress[1]
Molecular Weight	147.17 g/mol	MedChemExpress[1]
Purity (by HPLC)	99.43%	MedChemExpress[1]
Isotopic Enrichment	98.5%	MedChemExpress[1]
Appearance	White to off-white solid	MedChemExpress[1]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	MedChemExpress[1]

## Experimental Protocol: Use as an Internal Standard

The following protocol outlines a general methodology for the use of **N-Isobutyrylglycine-d2** as an internal standard for the quantification of endogenous N-Isobutyrylglycine in a biological matrix (e.g., urine or plasma) by LC-MS/MS.

### 1. Preparation of Stock and Working Solutions:

- **Stock Solution (1 mg/mL):** Accurately weigh a precise amount of **N-Isobutyrylglycine-d2** and dissolve it in a suitable solvent (e.g., methanol or water) to achieve a final concentration of 1 mg/mL.
- **Working Solution:** Serially dilute the stock solution with the appropriate solvent to create a working solution at a concentration suitable for spiking into calibration standards and unknown samples. The final concentration will depend on the expected levels of the analyte in the samples and the sensitivity of the mass spectrometer.

### 2. Sample Preparation:

- Thaw biological samples (e.g., urine, plasma) on ice.
- To a fixed volume of each sample, calibration standard, and quality control sample, add a precise volume of the **N-Isobutyrylglycine-d2** working solution. This ensures that the internal standard is present at the same concentration in all samples.
- Perform a protein precipitation step if working with plasma or serum. This is typically done by adding a cold organic solvent like acetonitrile.
- Vortex the samples and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the dried extract in a mobile phase-compatible solvent for LC-MS analysis.

### 3. LC-MS/MS Analysis:

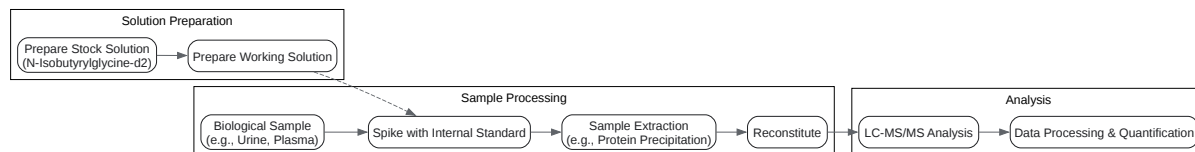
- Develop a liquid chromatography method to separate N-Isobutyrylglycine from other matrix components.
- Optimize the mass spectrometer settings for the detection of both N-Isobutyrylglycine and **N-Isobutyrylglycine-d2**. This involves selecting the appropriate precursor and product ions for each compound in Multiple Reaction Monitoring (MRM) mode.
- Inject the prepared samples onto the LC-MS/MS system.

### 4. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the N-Isobutyrylglycine to the peak area of the **N-Isobutyrylglycine-d2** against the concentration of the calibration standards.
- Determine the concentration of N-Isobutyrylglycine in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Diagrams

## Experimental Workflow

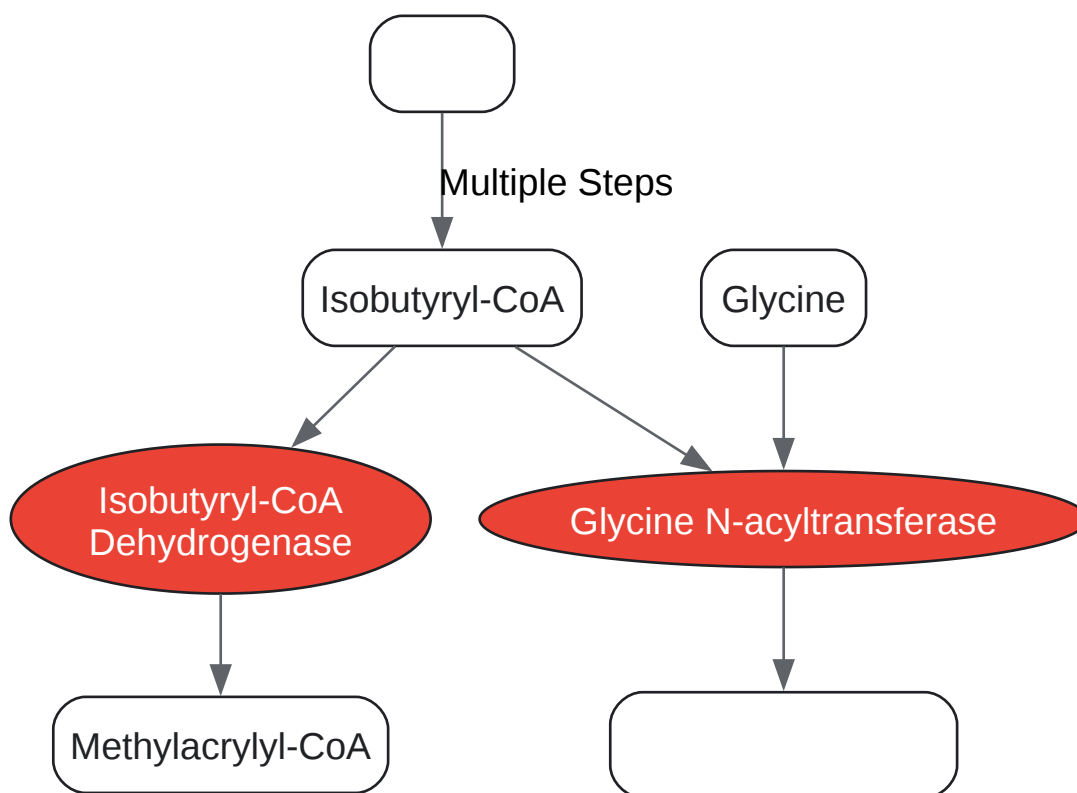


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Caption: Workflow for quantification using an internal standard.

## Valine Catabolism Pathway

N-Isobutyrylglycine is a metabolite in the valine catabolism pathway. Elevated levels are observed in individuals with isobutyryl-CoA dehydrogenase deficiency.[3][4][5]



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Caption: Simplified valine catabolism pathway.

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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Buy N-Isobutyrylglycine-d2 [smolecule.com]
- 3. Isobutyrylglycine | 15926-18-8 | Benchchem [benchchem.com]
- 4. Human Metabolome Database: Showing metabocard for Isobutyrylglycine (HMDB0000730) [hmdb.ca]
- 5. Isobutyrylglycine - Organic Acids, Comprehensive, Quantitative - Lab Results explained | HealthMatters.io [healthmatters.io]
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